

Technical Guide: Health and Safety Profile of 4'-Chlorobiphenyl-2-carbaldehyde

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Compound of Interest

Compound Name: 4'-Chlorobiphenyl-2-carbaldehyde

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This technical guide provides a comprehensive overview of the health and safety information for **4'-Chlorobiphenyl-2-carbaldehyde** (CAS No. 153850-83-0). The information is compiled for professionals in research, development, and manufacturing who may handle this compound. This document summarizes key safety data, outlines standard handling procedures, and describes typical experimental methodologies for hazard assessment.

Chemical and Physical Properties

4'-Chlorobiphenyl-2-carbaldehyde is a chlorinated biphenyl derivative. A summary of its key physical and chemical properties is presented in Table 1. Proper storage is crucial; it should be stored at 2-8°C for short-term use and at -20°C for long-term stability^{[1][2]}.

Table 1: Physical and Chemical Properties of **4'-Chlorobiphenyl-2-carbaldehyde**

Property	Value
CAS Number	153850-83-0[3][4]
Molecular Formula	C ₁₃ H ₉ ClO[3][4]
Molecular Weight	216.66 g/mol [3]
Appearance	Yellow Oil[1]
Melting Point	60-63°C[1][3]
Boiling Point (Predicted)	359.9 ± 25.0 °C[1][3]
Density (Predicted)	1.214 g/cm ³ [1]
Solubility	Soluble in Dichloromethane (DCM) and Ethyl Acetate[1]
Storage Temperature	2-8°C (short-term), -20°C (long-term)[1][2]

Hazard Identification and Classification

Based on available safety data sheets, **4'-Chlorobiphenyl-2-carbaldehyde** is classified as a hazardous substance. The GHS classification and associated hazard statements are summarized in Table 2.

Table 2: GHS Hazard Classification

Classification	Code	Statement	Pictogram
Acute Toxicity (Oral), Category 4	H302	Harmful if swallowed	GHS07 (Exclamation Mark)
Skin Irritation, Category 2	H315	Causes skin irritation	GHS07 (Exclamation Mark)
Eye Irritation, Category 2A	H319	Causes serious eye irritation	GHS07 (Exclamation Mark)
Specific target organ toxicity — Single exposure, Category 3	H335	May cause respiratory irritation	GHS07 (Exclamation Mark)

Source: ChemicalBook[3]

Safe Handling and Emergency Procedures

Due to its hazardous nature, strict safety protocols must be followed when handling **4'-Chlorobiphenyl-2-carbaldehyde**.

Personal Protective Equipment (PPE) and Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working outside a fume hood or with powders that may become airborne, a NIOSH-approved respirator is recommended.

Storage and Handling

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.

- Keep away from incompatible materials such as strong oxidizing agents.
- Avoid inhalation of dust or vapors and prevent contact with skin and eyes.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols for Toxicological Assessment

While specific toxicological studies for **4'-Chlorobiphenyl-2-carbaldehyde** are not publicly available, this section describes the standard Organisation for Economic Co-operation and Development (OECD) guidelines typically used to generate the hazard data presented.

Acute Oral Toxicity (OECD Guideline 423)

This method is used to determine the acute oral toxicity of a substance, leading to classifications such as H302 (Harmful if swallowed).

- Principle: A stepwise procedure is used with a small number of animals per step. The substance is administered orally to a group of animals at a defined dose. The outcome of the test is the estimation of a dose range that causes mortality or evident toxicity.
- Animal Model: Typically, rats or mice of a single sex (usually females, as they are often slightly more sensitive) are used.
- Procedure:

- Animals are fasted prior to dosing.
- The test substance is administered in a single dose by gavage.
- Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- A necropsy of all animals is performed at the end of the observation period.
- Data Analysis: The results are used to estimate the LD₅₀ (median lethal dose) and to classify the substance according to the GHS.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test determines the potential of a substance to cause skin irritation or corrosion, corresponding to the H315 (Causes skin irritation) classification.

- Principle: The substance is applied to the skin of an animal, and the degree of irritation is observed and scored over a specified period.
- Animal Model: The albino rabbit is the preferred species.
- Procedure:
 - A small area of the animal's fur is clipped.
 - A measured amount of the test substance is applied to a small area of the skin and covered with a gauze patch.
 - The patch is removed after a 4-hour exposure period.
 - The skin is evaluated for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Data Analysis: The mean scores for erythema and edema are calculated for each animal. The substance is classified based on these scores.

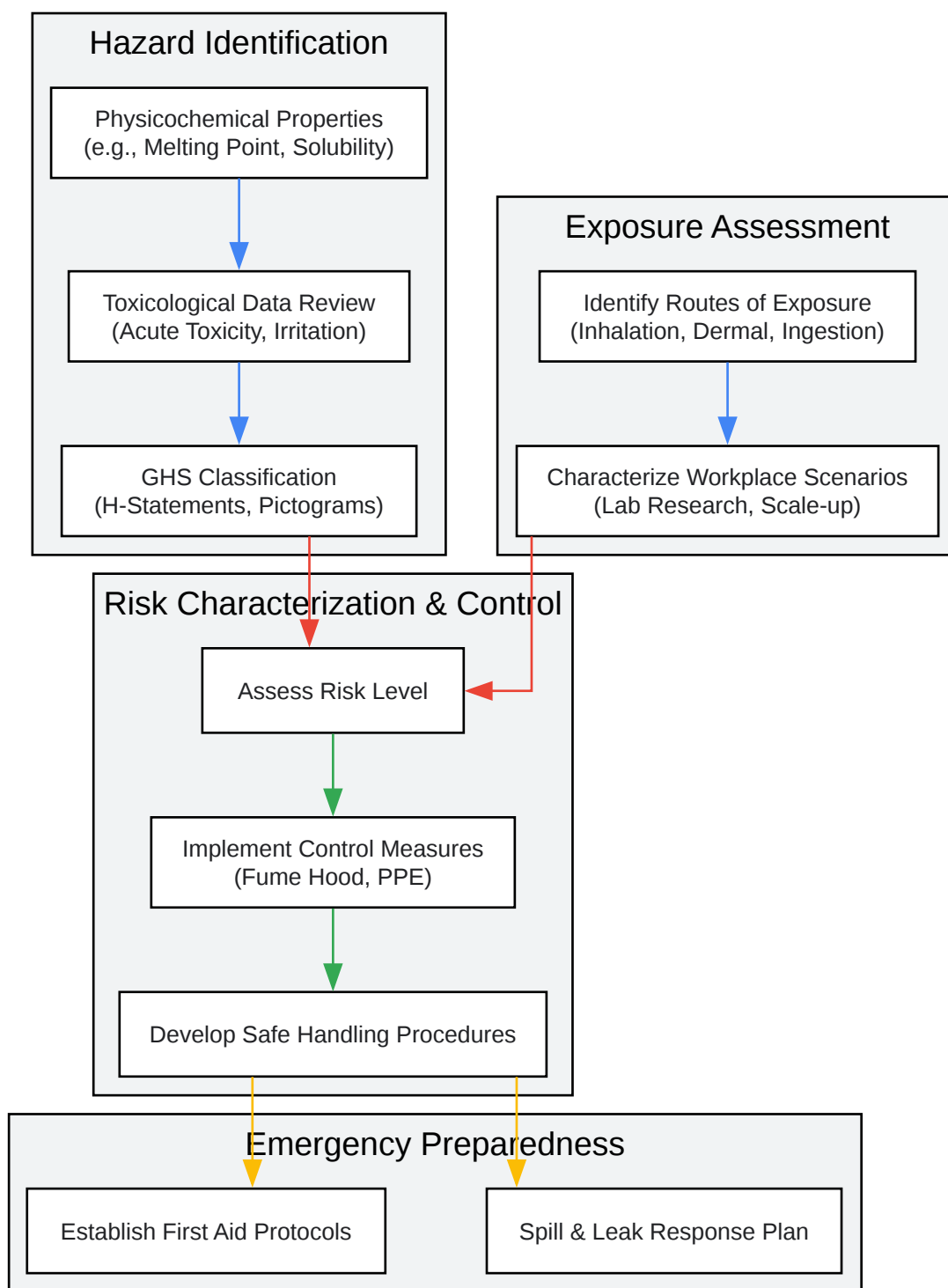
Acute Eye Irritation/Corrosion (OECD Guideline 405)

This guideline is used to assess the potential of a substance to cause serious eye damage or irritation, leading to the H319 (Causes serious eye irritation) classification.

- Principle: The test substance is instilled into the eye of an animal, and the effects on the cornea, iris, and conjunctiva are evaluated.
- Animal Model: The albino rabbit is typically used.
- Procedure:
 - A single dose of the substance is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
 - The eyes are examined at 1, 24, 48, and 72 hours after application.
 - Observations are made for corneal opacity, iritis, and conjunctival redness and swelling (chemosis).
- Data Analysis: The scores for each effect are recorded and used to classify the substance based on the severity and reversibility of the eye damage.

Logical Workflow for Chemical Safety Assessment

The following diagram illustrates the logical workflow for assessing and managing the risks associated with a chemical substance like **4'-Chlorobiphenyl-2-carbaldehyde**.



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Caption: Chemical Safety Assessment and Management Workflow.

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